

# **cis-Methylisoeugenol: Applications in Flavor and Fragrance Research**

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## **Compound of Interest**

Compound Name: **cis-Methylisoeugenol**

Cat. No.: **B143332**

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## Application Note & Protocols

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**cis-Methylisoeugenol**, a phenylpropanoid, is a significant aroma compound found in various essential oils. It possesses a characteristic mild, spicy, and clove-like aroma, making it a valuable ingredient in the flavor and fragrance industries. This document provides detailed application notes and experimental protocols for the research and utilization of **cis-Methylisoeugenol**, covering its sensory evaluation, analytical quantification, synthesis, and potential applications in flavor modification and research.

## Physicochemical and Sensory Properties

**cis-Methylisoeugenol**'s properties are crucial for its application in flavor and fragrance formulations. A summary of its key characteristics is presented below.

Table 1: Physicochemical Properties of **cis-Methylisoeugenol**

Property	Value	Source
Chemical Name	(Z)-1,2-Dimethoxy-4-(1-propenyl)benzene	<a href="#">[1]</a>
Synonyms	cis-Isomethyleugenol, cis-4-Propenyl veratrole	<a href="#">[1]</a>
CAS Number	6380-24-1	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	178.23 g/mol	<a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[3]</a>
Boiling Point	270.50 °C @ 760.00 mm Hg	<a href="#">[1]</a>
Flash Point	104.50 °C (220.1 °F)	<a href="#">[1]</a>
Solubility	Soluble in ethanol and fixed oils; insoluble in water.	<a href="#">[1]</a> <a href="#">[2]</a>

Table 2: Sensory Profile of **cis-Methylisoeugenol**

Attribute	Description	Source
Odor Type	Spicy	<a href="#">[1]</a>
Odor Description	Mild, spicy, clove-like.	<a href="#">[1]</a>
Flavor Profile	Described as having spicy, clove, allspice, woody, aromatic, pimenta, nutmeg, and phenolic notes.	<a href="#">[4]</a>
Natural Occurrence	Found in essential oils of calamus, citronella, and cinnamon leaf.	<a href="#">[1]</a>

## Applications in Flavor and Fragrance Research

**cis-Methylisoeugenol** is utilized for its unique aromatic properties to enhance and modify the sensory profiles of various products.

- Flavor Applications: It is used to impart spicy and clove-like notes to food products. It can act as a flavor modifier, adding complexity and warmth to flavor compositions.
- Fragrance Applications: In perfumery, it contributes to floral and spicy accords, particularly in carnation and tuberose type fragrances.<sup>[3]</sup>

## Experimental Protocols

### Synthesis of **cis-Methylisoeugenol**

A common method for the synthesis of methyl isoeugenol is the methylation of isoeugenol. The Williamson ether synthesis is a widely used approach.<sup>[3]</sup> A detailed one-step green synthesis method has also been reported.<sup>[5]</sup>

Protocol: One-Step Green Synthesis of Isoeugenol Methyl Ether (adapted from<sup>[5]</sup>)

#### Materials:

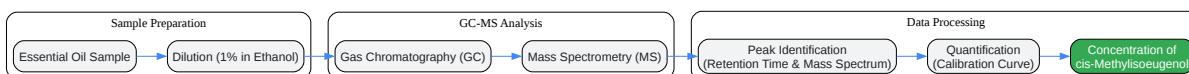
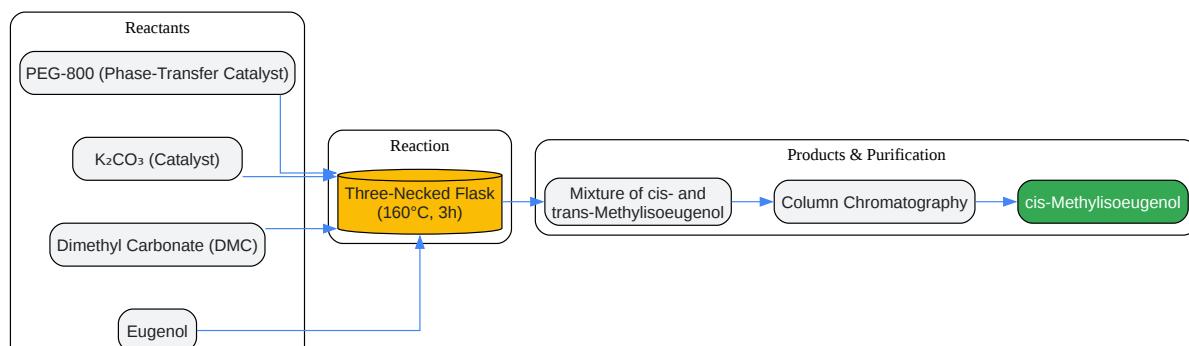
- Eugenol
- Dimethyl carbonate (DMC)
- Potassium carbonate ( $K_2CO_3$ ) (catalyst)
- Polyethylene glycol (PEG-800) (phase-transfer catalyst)
- Three-necked flask equipped with a distillation column, thermometer, dropping funnel, and magnetic stirrer.

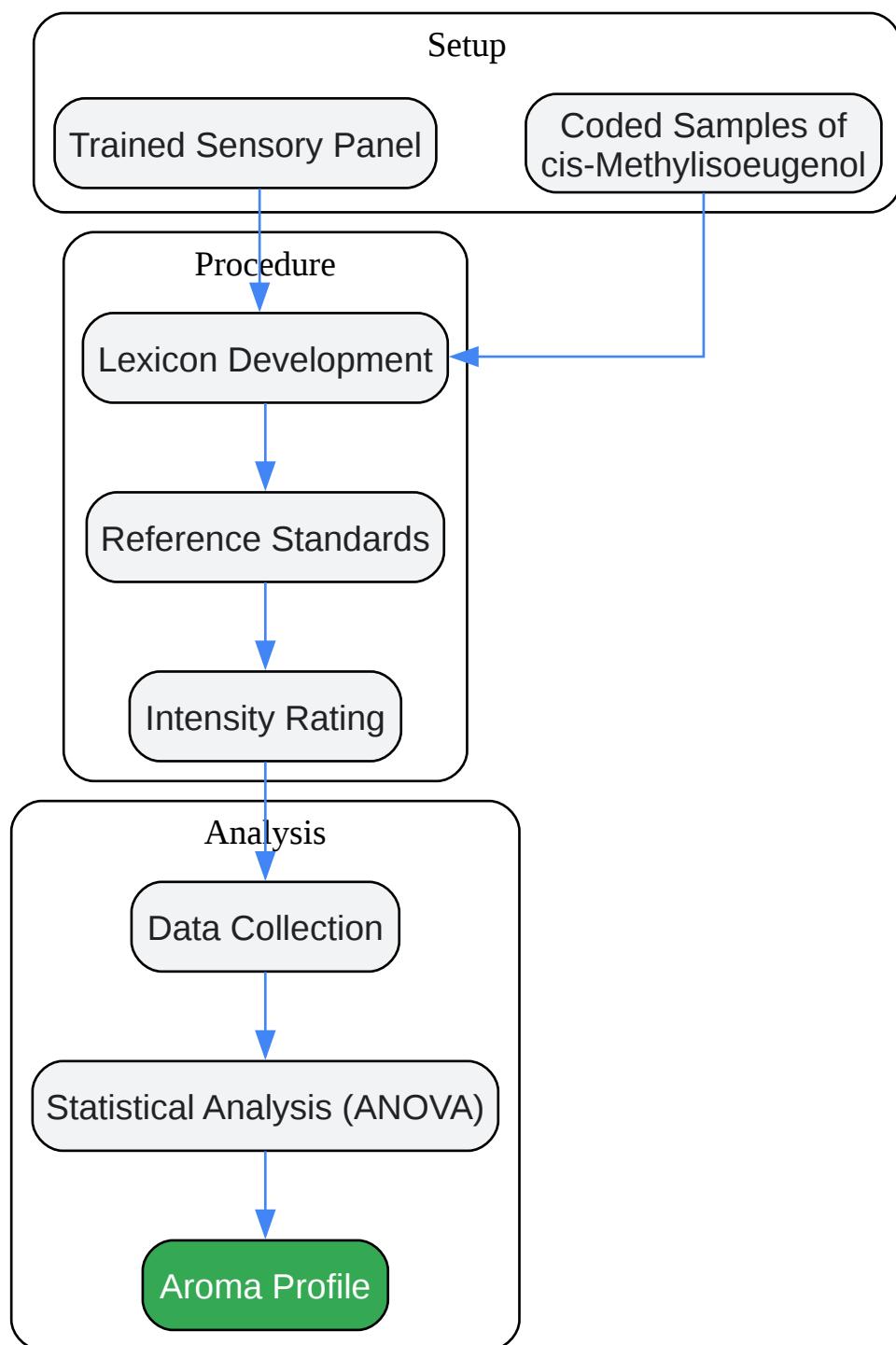
#### Procedure:

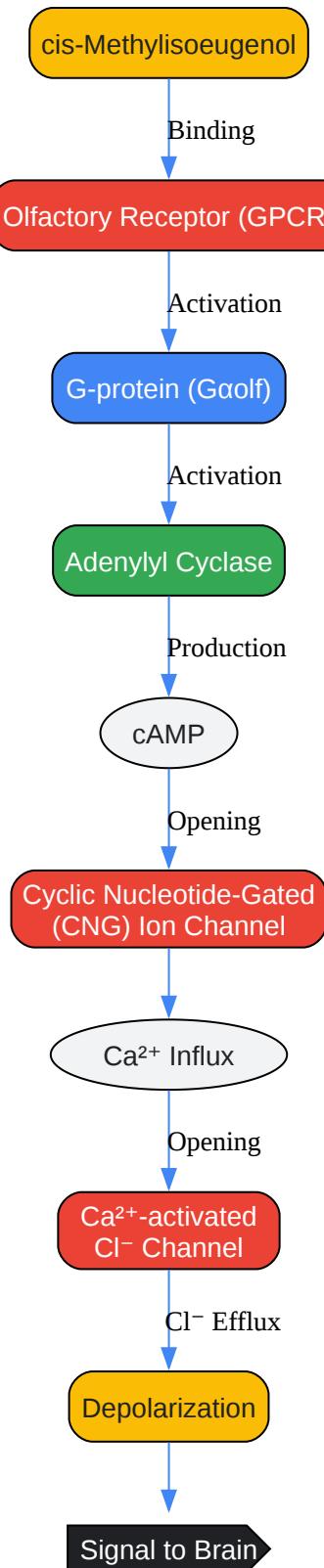
- Add appropriate amounts of  $K_2CO_3$  and PEG-800 to the three-necked flask and preheat until the  $K_2CO_3$  is completely dissolved in the PEG-800.
- Add eugenol to the flask.

- Set the reaction temperature to 160°C and the reaction time to 3 hours.
- Add DMC dropwise at a rate of 0.09 mL/min. The recommended molar ratio of reactants is n(eugenol):n(DMC):n(catalyst):n(PTC) = 1:4:0.1:0.1.
- After the reaction is complete, the product, isoeugenol methyl ether (a mixture of cis and trans isomers), can be purified using column chromatography.

Note: This protocol produces a mixture of cis- and trans-isomers. Further purification by fractional distillation or preparative chromatography may be required to isolate the cis-isomer.





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